UCB-H Brain Imaging Technical Support Center

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Compound of Interest	
Compound Name:	UCB-H
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Welcome to the **UCB-H** Brain Imaging Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals in identifying and troubleshooting common artifacts encountered in brain imaging data. Below you will find frequently asked questions and detailed troubleshooting guides to ensure the quality and reliability of your experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the most common types of artifacts in fMRI data?

A1: The most prevalent artifacts in functional Magnetic Resonance Imaging (fMRI) data include motion artifacts, susceptibility artifacts, ghosting artifacts, and physiological noise.[1][2][3] Each of these can significantly impact data quality and subsequent analyses.

Q2: How can I visually identify motion artifacts in my fMRI data?

A2: Motion artifacts often manifest as blurring, ringing, or ghosting in the images.[1][4] You can typically identify them by visually inspecting the images slice by slice or by viewing the entire time series as a movie.[5] Tools that display framewise displacement (FD) plots are also crucial for quantifying subject motion throughout the scan.[6]

Q3: What causes susceptibility artifacts and where are they most likely to occur?

A3: Susceptibility artifacts are caused by differences in the magnetic properties of adjacent tissues, or between tissue and air or metal.[7][8] These artifacts lead to geometric distortions

and signal loss.[7] They are most prominent near air-tissue interfaces such as the sinuses and ear canals, and around any metallic implants.[1][7]

Q4: What is the difference between physiological noise and motion artifacts?

A4: While both are related to the subject, motion artifacts are due to bulk movements of the head or body.[1][9] Physiological noise, on the other hand, arises from involuntary bodily processes like heartbeat and respiration.[3][10] These processes can introduce signal fluctuations that may be mistaken for neural activity.

Q5: Are there automated tools available for artifact detection?

A5: Yes, several software packages and toolboxes, such as ART (Artifact Detection Tools) and MRIQC, offer automated and semi-automated methods for detecting artifacts in fMRI data.[11][12][13][14] These tools can identify outliers in the global signal and motion parameters.[11]

Troubleshooting Guides

Guide 1: Troubleshooting Motion Artifacts

Motion is one of the most significant sources of artifacts in brain imaging.[1][3] This guide provides a step-by-step approach to identifying and mitigating motion-related issues.

Problem: Your fMRI data shows signs of blurring, ghosting, or your statistical activation maps have artifacts at the edges of the brain.

Solution Workflow:

Caption: Workflow for detecting and correcting motion artifacts.

Detailed Steps:

- Visual Inspection: Manually review your functional images. Look for obvious signs of motion such as ringing at the edges of the brain or blurring.

- Quantitative Analysis: Use software to calculate framewise displacement (FD) and DVARS (temporal derivative of timecourses, root mean squared). These metrics provide a quantitative measure of subject movement between volumes.

- Thresholding: Establish a threshold for acceptable motion (e.g., FD < 0.5 mm). Time points exceeding this threshold should be flagged.

- Correction Strategies:

  - Realignment: Apply a rigid body transformation to align all volumes in the time series to a reference volume.

  - Nuisance Regression: Include the motion parameters (and their derivatives) as regressors of no interest in your general linear model (GLM).

  - Scrubbing: For severe motion, you may need to "scrub" the data by removing the volumes with excessive motion. Be cautious as this can disrupt the temporal structure of your data.

Quantitative Data Summary: Motion Metrics

Metric	Good Quality	Moderate Quality	Poor Quality
Mean Framewise Displacement (FD)	< 0.2 mm	0.2 - 0.5 mm	> 0.5 mm
Max Framewise Displacement (FD)	< 1.0 mm	1.0 - 2.0 mm	> 2.0 mm
Percentage of volumes scrubbed	< 5%	5 - 15%	> 15%

Guide 2: Troubleshooting Susceptibility Artifacts

Susceptibility artifacts cause signal loss and geometric distortion, particularly in regions near air-tissue interfaces.[7]

Problem: You observe signal dropout or warping in brain regions like the orbitofrontal cortex or temporal lobes.

Solution Workflow:

Caption: Workflow for identifying and mitigating susceptibility artifacts.

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Detailed Steps:

- Identification: Visually inspect your echo-planar imaging (EPI) data and compare it to a structural T1-weighted image. Look for areas of signal dropout and geometric distortion, particularly in inferior brain regions.

- Acquisition-Level Mitigation:

  - Shimming: Ensure proper shimming of the magnetic field before acquisition to improve homogeneity.

  - Pulse Sequence: If possible, use a spin-echo sequence instead of a gradient-echo sequence, as it is less sensitive to susceptibility artifacts.[7]

  - Voxel Size: Reducing the voxel size, especially the slice thickness, can help minimize intra-voxel dephasing.[7]

- Post-Processing Correction:

  - Field Mapping: Acquire a field map during your scanning session. This map can be used to unwarp the distorted EPI images.

  - Top-up: If you acquire data with opposite phase-encoding directions, tools like FSL's topup can be used to estimate and correct for the susceptibility-induced distortions.

Quantitative Data Summary: Susceptibility Correction Performance

Correction Method	Typical Signal Recovery in OFC	Geometric Distortion Reduction
None	-	-
Field Map Correction	10-20%	Moderate
Top-up (Blip-up/Blip-down)	20-40%	High

Experimental Protocols

Protocol 1: fMRI Data Quality Assessment

This protocol outlines a standard procedure for assessing the quality of your fMRI data.

Methodology:

- Data Organization: Structure your data according to the Brain Imaging Data Structure (BIDS) standard to facilitate automated processing.[15][16][17][18][19]

- Visual Inspection:

  - Open the raw and preprocessed fMRI data in a viewer.

  - Play the 4D time series as a movie to detect any sudden movements or intensity changes.

  - Check for obvious artifacts such as ghosting, zipper artifacts, and large-scale distortions.

- Run MRIQC:

  - Execute the MRIQC pipeline on your BIDS-formatted data.

  - Review the generated report, paying close attention to the following metrics:

    - Temporal Signal-to-Noise Ratio (tSNR): A measure of signal quality over time.

    - Framewise Displacement (FD): To quantify subject head motion.

    - DVARS: To identify volumes with rapid changes in signal intensity.

    - Ghost-to-Signal Ratio (GSR): To detect ghosting artifacts.

- Decision Making: Based on the visual inspection and MRIQC report, decide if the data quality is sufficient for your analysis. Flag subjects or runs with excessive motion or severe artifacts for potential exclusion.
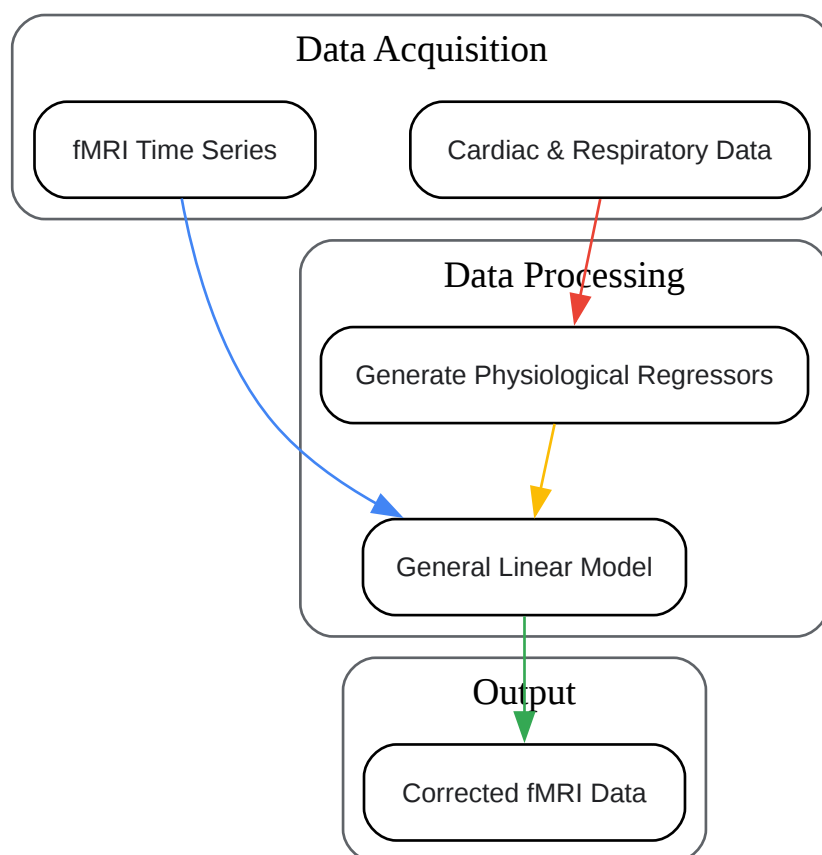
Protocol 2: Physiological Noise Correction (RETROICOR)

This protocol describes the application of the RETROICOR (Retrospective Image Correction) method to remove physiological noise from fMRI data.

Methodology:

- Data Acquisition: During the fMRI scan, simultaneously record the subject's cardiac and respiratory signals using a pulse oximeter and a respiratory bellows, respectively.

- Physiological Data Preprocessing:

  - Use software to identify cardiac peaks and respiratory phase from the recorded physiological waveforms.

  - Generate Fourier series expansions of the cardiac and respiratory phases to create nuisance regressors.

- Nuisance Regression:

  - In your fMRI analysis software (e.g., FSL, SPM), set up a General Linear Model (GLM).

  - Include the generated cardiac and respiratory regressors as covariates of no interest.

  - Also include motion parameters and their derivatives in the model.

- Model Estimation: Run the GLM. The resulting statistical maps will be corrected for physiological noise.

Signaling Pathway of Physiological Noise Correction:

Caption: Conceptual flow of physiological noise correction.

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